

Go6976: Application Notes and Protocols for Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Go6976

Cat. No.: B1671985

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Go6976 is a potent, cell-permeable, and selective inhibitor of protein kinase C (PKC) isoforms, demonstrating significant utility in cell biology research and drug development. This document provides detailed application notes and protocols for the use of **Go6976** in cell culture experiments. It includes information on its mechanism of action, target kinases, and established protocols for studying its effects on various cellular processes.

Introduction to Go6976

Go6976 is an indolocarbazole compound that acts as a competitive inhibitor of the ATP-binding site of protein kinases. It exhibits high selectivity for calcium-dependent PKC isoforms, particularly PKC α and PKC β 1.^{[1][2][3]} Due to its specificity, **Go6976** is a valuable tool for dissecting the roles of these kinases in various signaling pathways and cellular functions, including cell cycle regulation, apoptosis, and cell migration.

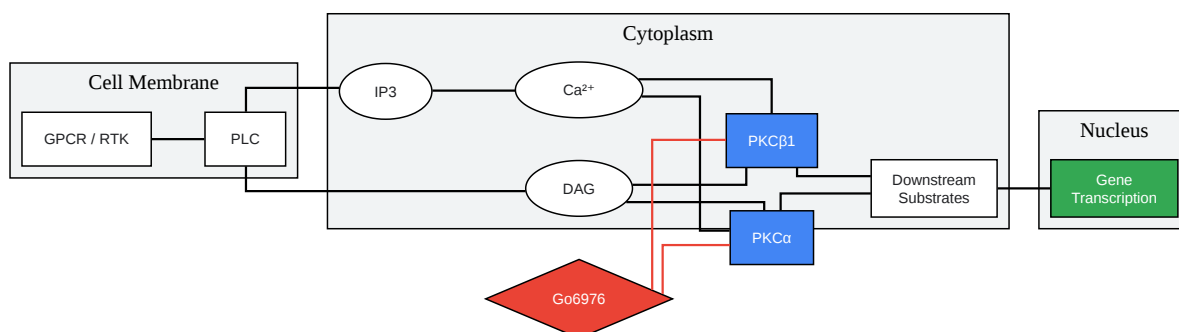
Mechanism of Action and Target Specificity

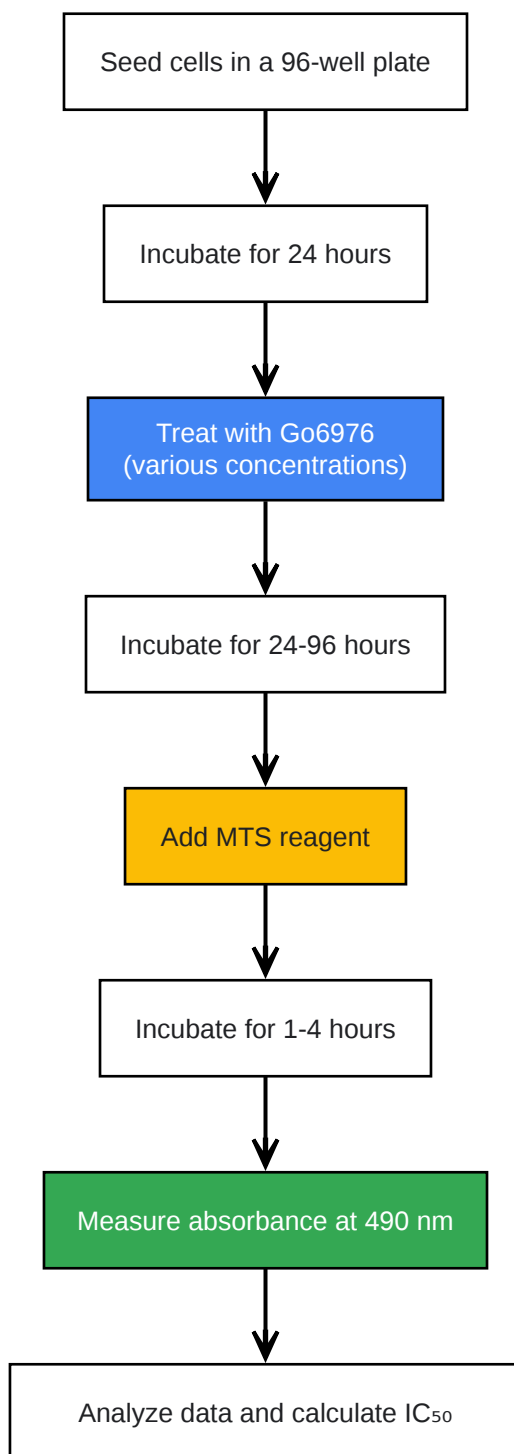
Go6976 primarily targets the conventional PKC (cPKC) subfamily. It shows significantly less activity against novel PKC (nPKC) isoforms (δ , ϵ , η , θ) and atypical PKC (aPKC) isoforms (ζ , ι / λ).^{[2][4]} Beyond PKC, **Go6976** has been shown to inhibit other kinases at higher

concentrations, including Janus kinase 2 (JAK2), Fms-like tyrosine kinase 3 (Flt3), and Tropomyosin receptor kinases A and B (TrkA, TrkB).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

Signaling Pathway Inhibition

Go6976's inhibition of PKC α and PKC β 1 disrupts the downstream signaling cascades they regulate. This includes the modulation of mitogen-activated protein kinase (MAPK) pathways and the regulation of transcription factors involved in cell proliferation and survival.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. Go 6976 | Protein Kinase C | Tocris Bioscience [toocris.com]
- 3. rndsystems.com [rndsystems.com]
- 4. Protein Kinase C Pharmacology: Refining the Toolbox - PMC [pmc.ncbi.nlm.nih.gov]
- 5. GÅ¶6976 | Cell Signaling Technology [cellsignal.com]
- To cite this document: BenchChem. [Go6976: Application Notes and Protocols for Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671985#go6976-cell-culture-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com